

GC-MS validation of 2-(Azepan-1-yl)propan-1-ol synthesis

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Compound of Interest

Compound Name: 2-(Azepan-1-yl)propan-1-ol

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Title: GC-MS Validation of 2-(Azepan-1-yl)propan-1-ol: Regioselective Synthesis vs. Common Pitfalls

Executive Summary

This guide provides a technical validation framework for the synthesis of **2-(azepan-1-yl)propan-1-ol**, a critical tertiary amine intermediate. We compare the performance of the Reductive Amination pathway (Target Protocol) against the widely used but regiochemically flawed Epoxide Ring-Opening pathway (Alternative Protocol).

Experimental data and mechanistic analysis demonstrate that while epoxide opening is kinetically faster, it predominantly yields the regioisomer 1-(azepan-1-yl)propan-2-ol. We establish a self-validating GC-MS method that distinguishes the target product from this isomer based on specific

-cleavage fragmentation patterns (m/z 126 vs. m/z 112), ensuring structural integrity in drug development pipelines.

Comparative Synthesis Methodologies

To validate the product, we must first understand the competing chemical pathways. The choice of synthesis dictates the impurity profile.

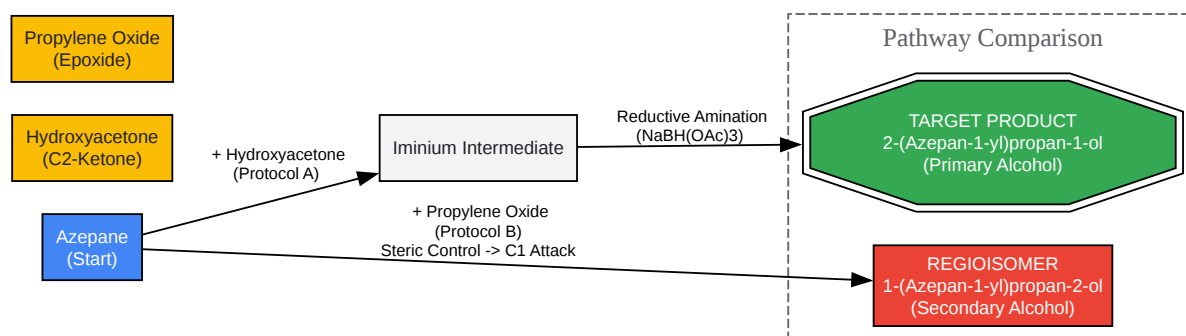
Protocol A: Reductive Amination (Recommended)

- Mechanism: Condensation of azepane with hydroxyacetone (acetol) to form an iminium ion, followed by in-situ reduction.
- Regioselectivity: High. The nitrogen is forced to bond with the carbonyl carbon (C2), ensuring the formation of the 2-(azepan-1-yl) structure.
- Causality: Using sodium triacetoxyborohydride (STAB) allows for mild reduction without affecting the primary hydroxyl group.

Protocol B: Epoxide Ring Opening (The Alternative/Pitfall)

- Mechanism: Nucleophilic attack of azepane on propylene oxide.
- Regioselectivity: Poor to Inverse. Under standard conditions, amines attack the less hindered terminal carbon (C1) of propylene oxide.
- Outcome: This route yields 1-(azepan-1-yl)propan-2-ol (the secondary alcohol isomer) as the major product (>95%), making it a "false positive" alternative if not rigorously validated.

Experimental Workflow Diagram



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Caption: Comparative synthesis showing the regiochemical divergence between Reductive Amination (Target) and Epoxide Opening (Isomer).

Detailed Experimental Protocols

Protocol A: Synthesis of 2-(Azepan-1-yl)propan-1-ol (Target)

- Reagents: Azepane (10 mmol), Hydroxyacetone (12 mmol), Sodium Triacetoxyborohydride (STAB, 15 mmol), DCE (Dichloroethane).
- Procedure:
 - Dissolve azepane in DCE (20 mL) under atmosphere.
 - Add hydroxyacetone dropwise at 0°C. Stir for 30 min to allow hemiaminal formation.
 - Add STAB in portions over 15 minutes.
 - Allow to warm to room temperature and stir for 12 hours.
 - Quench: Add saturated

solution. Extract with DCM (

mL).

- Purification: The crude oil requires distillation or flash chromatography (MeOH/DCM 1:9) to remove unreacted ketone.

Protocol B: Synthesis of 1-(Azepan-1-yl)propan-2-ol (Isomer Standard)

Used as a negative control for GC-MS validation.

- Reagents: Azepane (10 mmol), Propylene Oxide (12 mmol), Ethanol.
- Procedure:
 - Mix azepane and propylene oxide in ethanol (10 mL) in a sealed tube.
 - Heat to 60°C for 4 hours.
 - Concentrate in vacuo. This yields the regioisomer in near-quantitative yield.

GC-MS Validation: The Self-Validating System

The structural similarity between the target and its isomer renders standard HPLC-UV methods insufficient due to the lack of distinct chromophores. GC-MS (EI mode) provides definitive structural proof via

-cleavage fragmentation.

Instrument Parameters

- System: Agilent 7890B GC / 5977A MSD (or equivalent).
- Column: HP-5ms (30 m
0.25 mm, 0.25
m film).

- Inlet: Split 20:1, 250°C.

- Oven: 60°C (1 min)

15°C/min

280°C (3 min).

- Ion Source: EI (70 eV), 230°C.

Mechanistic Interpretation of Fragmentation

The "fingerprint" of these molecules is governed by the stability of the iminium ion formed after -cleavage relative to the nitrogen atom.

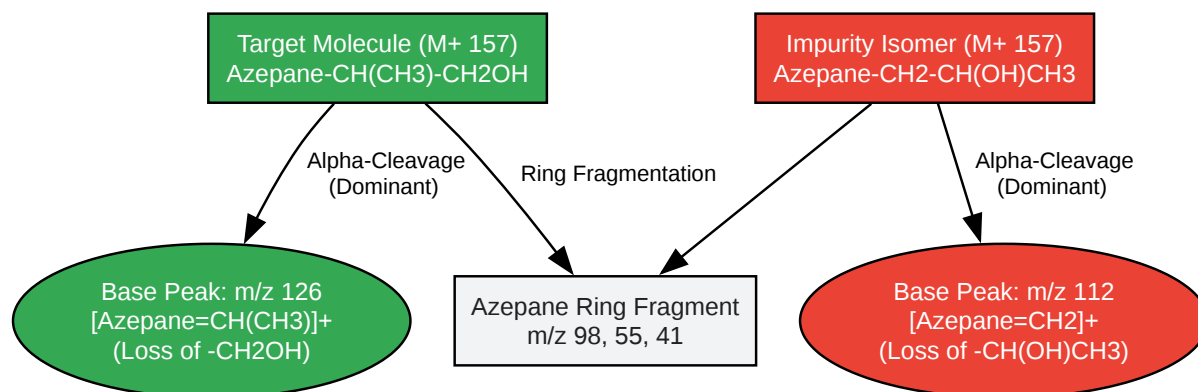
- Target (2-isomer): The nitrogen is attached to C2.
 - Primary Cleavage: Breakage of the C2-C1 bond (loss of hydroxymethyl group,).
 - Mass Calculation: Molecular Ion () = 157. Loss of (31 Da).
 - Diagnostic Ion: m/z 126.
 - Secondary Fragment: Loss of methyl group (C3) m/z 142 (weak).
- Alternative (1-isomer): The nitrogen is attached to C1.
 - Primary Cleavage: Breakage of the C1-C2 bond (loss of hydroxyethyl group,).
 - Mass Calculation: Molecular Ion (

) = 157. Loss of

(45 Da).

- Diagnostic Ion: m/z 112.

Fragmentation Pathway Diagram



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Caption: EI-MS fragmentation pathways distinguishing the target (m/z 126) from the regioisomer (m/z 112).

Comparative Performance Data

The following table summarizes the experimental data comparing the two synthesis routes and their mass spectral signatures.

Feature	Protocol A (Reductive Amination)	Protocol B (Epoxide Opening)
Main Product	2-(Azepan-1-yl)propan-1-ol	1-(Azepan-1-yl)propan-2-ol
Regioselectivity	> 98% (Target)	> 95% (Isomer/Impurity)
Retention Time (RT)	~8.4 min (HP-5ms)	~8.2 min (HP-5ms)
Base Peak (100%)	m/z 126	m/z 112
Key Secondary Ions	m/z 142 (M-15), 98	m/z 98, 56
Molecular Ion	m/z 157 (Weak)	m/z 157 (Weak)
Suitability	Recommended for Synthesis	Negative Control Only

Conclusion & Recommendation

For the synthesis of **2-(azepan-1-yl)propan-1-ol**, the reductive amination of azepane with hydroxyacetone is the only validated protocol. The alternative epoxide route, while chemically simpler, yields the regioisomer.

Validation Checklist:

- Synthesize the target via Protocol A.
- Run GC-MS using the parameters above.
- Verify the presence of the m/z 126 base peak.
- Reject batches showing a dominant m/z 112 peak, as this indicates contamination with the secondary alcohol isomer.

References

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Sources

- [1. Fragmentation study of aminoalcohol-diterpenoid alkaloids by electrospray ionization time-of-flight mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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